

Navigating the Spectral Maze: A Technical Guide to C.I. Disperse Orange 33

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Compound of Interest

Compound Name: C.I. Disperse orange 33

Cat. No.: B1604947

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An in-depth examination of the chemical identity, properties, and synthesis of **C.I. Disperse Orange 33** for researchers, scientists, and drug development professionals.

Introduction

C.I. Disperse Orange 33 is a monoazo disperse dye, a class of synthetic organic colorants known for their application in dyeing synthetic fibers. This technical guide provides a verified chemical profile of **C.I. Disperse Orange 33**, including its CAS number and molecular formula, alongside available physicochemical data. It is crucial to distinguish **C.I. Disperse Orange 33** from the more extensively documented C.I. Disperse Orange 3, as these are distinct chemical entities with different molecular structures and properties. This document will focus on **C.I. Disperse Orange 33** while providing comparative data for C.I. Disperse Orange 3 to aid in clear identification and prevent experimental ambiguity.

Chemical Identification and Properties

Accurate identification of chemical compounds is paramount in research and development. The following tables summarize the key identifiers and physicochemical properties of **C.I. Disperse Orange 33**. For comparative purposes, the corresponding data for C.I. Disperse Orange 3 are also presented.

Table 1: Core Chemical Identifiers

Compound Name	C.I. Generic Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
C.I. Disperse Orange 33	Disperse Orange 33	69472-19-1, 61867-93-4[1][2]	C ₁₉ H ₂₁ N ₅ O ₂ [1]	351.40[1]
C.I. Disperse Orange 3	Disperse Orange 3	730-40-5[3][4]	C ₁₂ H ₁₀ N ₄ O ₂ [3][4]	242.23[3][4]

Table 2: Physicochemical Properties

Property	C.I. Disperse Orange 33	C.I. Disperse Orange 3
Appearance	Red-light orange[1]	Orange, yellow-light red powder[3][4]
Melting Point	Not available	210-220 °C[3][4]
Solubility	Not available	Soluble in ethanol, acetone, toluene[3][4]
Application	Dyeing of synthetic fibers	Dyeing of polyester, acetic acid fiber, nylon 66, and acrylic fiber; plastic shading[3][4]

Synthesis and Experimental Protocols

The synthesis of azo dyes typically involves diazotization of a primary aromatic amine, followed by coupling with an electron-rich coupling component.

Manufacturing Method of C.I. Disperse Orange 33

The synthesis of **C.I. Disperse Orange 33** is achieved through the diazotization of 4-nitrobenzenamine and subsequent coupling with N-cyanoethyl-N-butylaniline.[1]

Illustrative Experimental Protocol: Synthesis of C.I. Disperse Orange 3

While a detailed experimental protocol for **C.I. Disperse Orange 33** is not readily available in the public domain, the synthesis of the closely related C.I. Disperse Orange 3 provides a representative example of the general procedure for this class of dyes.

Materials:

- 4-Nitrobenzenamine (p-nitroaniline)
- Aniline
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Sulfonic acid (used as a temporary protecting group)

Procedure:

- **Diazotization:** 4-Nitrobenzenamine is diazotized in an acidic medium (e.g., hydrochloric acid) with sodium nitrite at a low temperature (typically 0-5 °C) to form the corresponding diazonium salt.
- **Coupling:** The diazonium salt is then coupled with aniline, which has been protected with a sulfonic acid group.
- **Hydrolysis:** The resulting intermediate is treated with a sodium hydroxide solution and heated to hydrolyze and remove the sulfonic acid group, yielding C.I. Disperse Orange 3.[3][5]

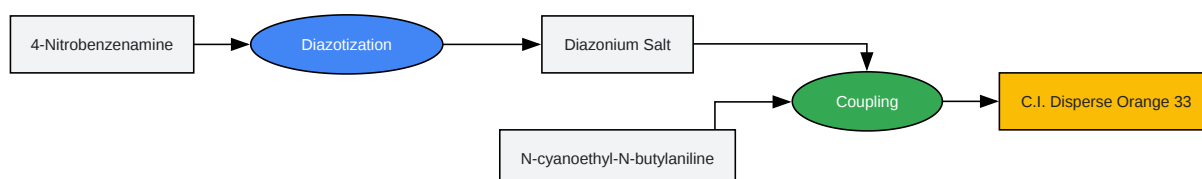
Analytical Methodologies

The analysis of disperse dyes in various matrices, such as textiles and environmental samples, is crucial for quality control and safety assessment. High-performance liquid chromatography (HPLC) and gas chromatography-mass spectrometry (GC-MS) are common analytical techniques employed for the identification and quantification of these dyes.[6][7] A standard method for the analysis of disperse dyes in textiles is DIN 54231, which utilizes HPLC or thin-layer chromatography (TLC) with UV, mass spectrometry, or densitometry detection.[7]

Diagrams and Workflows

Synthesis Workflow for C.I. Disperse Orange 33

The following diagram illustrates the synthetic pathway for **C.I. Disperse Orange 33**.

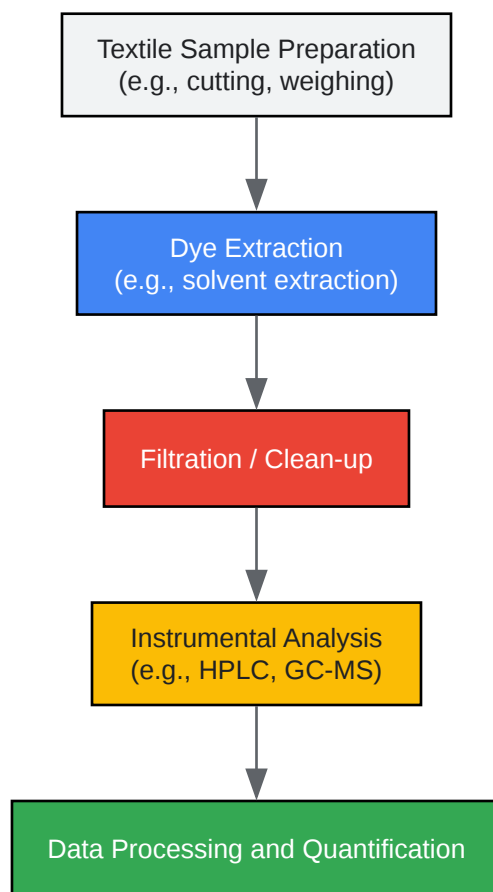


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Caption: Synthesis pathway of **C.I. Disperse Orange 33**.

General Analytical Workflow for Disperse Dyes in Textiles

This diagram outlines a typical workflow for the analysis of disperse dyes in textile samples.



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Caption: General workflow for textile dye analysis.

Conclusion

C.I. Disperse Orange 33 is a distinct chemical entity within the family of azo disperse dyes. This guide has provided the verified CAS number, molecular formula, and a summary of its known properties and synthesis method. The provided comparative data with C.I. Disperse Orange 3 underscores the importance of precise chemical identification in research and industrial applications. For professionals in drug development, the potential for skin sensitization, a known hazard for some azo dyes, warrants careful consideration in any application where human contact is a possibility. Further research is needed to fully characterize the physicochemical and toxicological profile of **C.I. Disperse Orange 33**.

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